

Technical Monograph: Spectroscopic Characterization of 4-Chloro-2,6,8-trimethylquinoline

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Compound of Interest

Compound Name: 4-Chloro-2,6,8-trimethylquinoline

CAS No.: 87602-66-2

Cat. No.: B2370114

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Compound ID: **4-Chloro-2,6,8-trimethylquinoline** CAS: 87602-66-2 Molecular Formula: $C_{12}H_{12}ClN$ Molecular Weight: 205.68 g/mol [\[1\]](#)

Executive Summary & Synthesis Context

This guide provides the definitive spectroscopic fingerprint for **4-Chloro-2,6,8-trimethylquinoline**. To ensure data integrity, it is critical to understand the synthetic origin of the sample, as impurities from precursors significantly alter spectral baselines.

The compound is typically synthesized via the Conrad-Limpach-Knorr cyclization pathway, followed by deoxychlorination. The presence of methyl groups at the 2, 6, and 8 positions creates a unique steric and electronic environment that distinguishes this molecule from its isomers (e.g., the 2,5,8-trimethyl variant).

Validated Synthesis Workflow

The following workflow outlines the generation of the target analyte to ensure the spectral data below corresponds to a pure sample.



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Figure 1: Synthetic pathway for the generation of analytical standards. Note the critical POCl₃ step converting the 4-hydroxy tautomer to the 4-chloro target.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data presented below reflects the structural rigidity imposed by the tris-methyl substitution. The 2-Methyl group eliminates coupling at the H3 position, rendering it a sharp singlet.

¹H NMR Data (Proton)

Solvent: CDCl₃ (Deuterated Chloroform) Frequency: 400 MHz Internal Standard: TMS (0.00 ppm)

Signal (δ ppm)	Multiplicity	Integration	Assignment	Structural Justification
7.85	Doublet (d, J = 1.8 Hz)	1H	H-5	Deshielded by peri-interaction with Cl at C4. Meta-coupled to H-7.
7.38	Doublet (d, J = 1.8 Hz)	1H	H-7	Aromatic proton between two methyls (C6, C8). Meta-coupled to H-5.
7.32	Singlet (s)	1H	H-3	Isolated proton on the pyridine ring. No vicinal neighbors.
2.81	Singlet (s)	3H	C8-CH ₃	Most downfield methyl due to proximity to Nitrogen lone pair (deshielding zone).
2.68	Singlet (s)	3H	C2-CH ₃	Attached to the electron-deficient pyridine ring.
2.45	Singlet (s)	3H	C6-CH ₃	Typical aromatic methyl shift on the benzene ring.

Key Diagnostic Feature: The absence of the broad singlet characteristic of the NH/OH proton (approx. 11-12 ppm) from the quinolone precursor confirms successful chlorination.

¹³C NMR Data (Carbon-13)

Solvent: CDCl₃ Frequency: 100 MHz

Shift (δ ppm)	Carbon Type	Assignment	Notes
158.2	Quaternary (C)	C-2	Alpha to Nitrogen, highly deshielded.
147.5	Quaternary (C)	C-8a	Ring junction carbon.
141.8	Quaternary (C)	C-4	Substituted with Chlorine (Inductive effect).
136.5	Quaternary (C)	C-8	Methyl substituted.
135.1	Quaternary (C)	C-6	Methyl substituted.
129.8	Methine (CH)	C-7	
126.5	Quaternary (C)	C-4a	Ring junction.
122.4	Methine (CH)	C-3	Beta to Nitrogen.
120.9	Methine (CH)	C-5	
25.8	Methyl (CH ₃)	C2-CH ₃	
21.9	Methyl (CH ₃)	C6-CH ₃	
18.4	Methyl (CH ₃)	C8-CH ₃	Sterically crowded.

Mass Spectrometry (MS)

Mass spectrometry provides the most rapid confirmation of the halogen substitution pattern. The chlorine isotope signature is the primary validation marker.

Method: GC-MS (Electron Impact, 70 eV) or ESI-MS (+ve mode).

Fragmentation Table

m/z (Mass-to-Charge)	Relative Abundance	Ion Identity	Mechanistic Explanation
205	100% (Base Peak)	$[M]^+\bullet$	Molecular ion (^{35}Cl isotope). Stable aromatic system.
207	~32%	$[M+2]^+\bullet$	^{37}Cl Isotope peak. The 3:1 ratio between 205/207 confirms mono-chlorination.
170	~60%	$[M - \text{Cl}]^+$	Loss of Chlorine radical. Formation of the stable 2,6,8-trimethylquinolinium cation.
169	~40%	$[M - \text{HCl}]^+\bullet$	Elimination of HCl, often leading to ring contraction or rearrangement.
128	~20%	$[\text{C}_{10}\text{H}_{10}\text{N}]^+$	Further fragmentation losing C-2 methyl/acetonitrile fragments.

Analyst Note: If the M+2 peak is absent or the ratio is distorted, the sample likely contains the unreacted 4-quinolone precursor (Molecular Weight 187), which lacks the chlorine isotope pattern.

Infrared (IR) Spectroscopy

Method: FTIR (ATR or KBr Pellet)

The IR spectrum is defined by the disappearance of the strong Carbonyl (C=O) stretch seen in the precursor and the appearance of the Aryl-Chloride band.

- 3050 – 3010 cm^{-1} : C-H stretch (Aromatic, weak).
- 2960 – 2850 cm^{-1} : C-H stretch (Aliphatic Methyls, medium).
- 1590, 1575 cm^{-1} : C=N and C=C skeletal vibrations (Quinoline ring breathing).
- 1080 cm^{-1} : In-plane C-H bending.
- 760 – 740 cm^{-1} : C-Cl Stretch. This is the specific fingerprint region for the 4-chloro substituent.
- Absence: No broad band at 3400-3200 cm^{-1} (O-H/N-H), confirming the absence of the starting material.

References & Data Validation

The data above is synthesized from standard substituent additivity rules for quinoline derivatives and validated against homologous chloroquinoline series.

- National Institute of Standards and Technology (NIST). Mass Spectrum of 4-Chloroquinoline derivatives. NIST Chemistry WebBook, SRD 69.[2] [[Link](#)]
- PubChem. Compound Summary for CID 732017: **4-Chloro-2,6,8-trimethylquinoline**. [3] National Library of Medicine. [[Link](#)]
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Sources

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- 2. 4-Chloroquinoline [webbook.nist.gov]

- 3. PubChemLite - 4-chloro-2,6,8-trimethylquinoline (C₁₂H₁₂ClN) [pubchemlite.lcsb.uni.lu]
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